

5-Chloro-6-methyl-1,3-benzothiazol-2-amine

basic properties

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Compound of Interest

Compound Name: 5-Chloro-6-methyl-1,3-benzothiazol-2-amine

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An In-depth Technical Guide to the Basic Properties of **5-Chloro-6-methyl-1,3-benzothiazol-2-amine**

Abstract

The 2-aminobenzothiazole moiety is a privileged heterocyclic scaffold, forming the core of numerous compounds with significant therapeutic potential.[1][2] Its rigid, planar structure and versatile functionalization points make it an ideal starting point for the development of novel drugs targeting a wide array of diseases, including cancer, microbial infections, and inflammatory conditions.[3][4] This technical guide provides a comprehensive analysis of a specific derivative, **5-Chloro-6-methyl-1,3-benzothiazol-2-amine**. While direct experimental data for this exact molecule is limited, this document synthesizes information from closely related analogues and the parent scaffold to provide a robust overview of its fundamental physicochemical properties, a reliable synthetic protocol, methods for analytical characterization, and its potential biological activities. This guide is intended for researchers, medicinal chemists, and drug development professionals seeking to leverage this promising chemical entity in their work.

Core Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is paramount for rational drug design, as these characteristics directly influence its absorption, distribution, metabolism, and excretion (ADME) profile.^[5] The properties of **5-Chloro-6-methyl-1,3-benzothiazol-2-amine** are dictated by the interplay of the basic 2-aminobenzothiazole core, the electron-withdrawing chloro group, and the lipophilic methyl group.

The basicity of the 2-amino group is a key determinant of the molecule's ionization state at physiological pH. For the parent 2-aminobenzothiazole, the pKa is approximately 4.48.^{[5][6]} The presence of a chloro group at the 5-position is expected to slightly decrease the pKa due to its electron-withdrawing inductive effect, making the amino group less basic. Conversely, the electron-donating methyl group at the 6-position may slightly counteract this effect. The octanol-water partition coefficient (LogP) is a critical measure of lipophilicity. The chloro and methyl substituents will increase the lipophilicity of the molecule compared to the unsubstituted parent compound, likely resulting in a higher LogP value, which can enhance membrane permeability but may also decrease aqueous solubility.

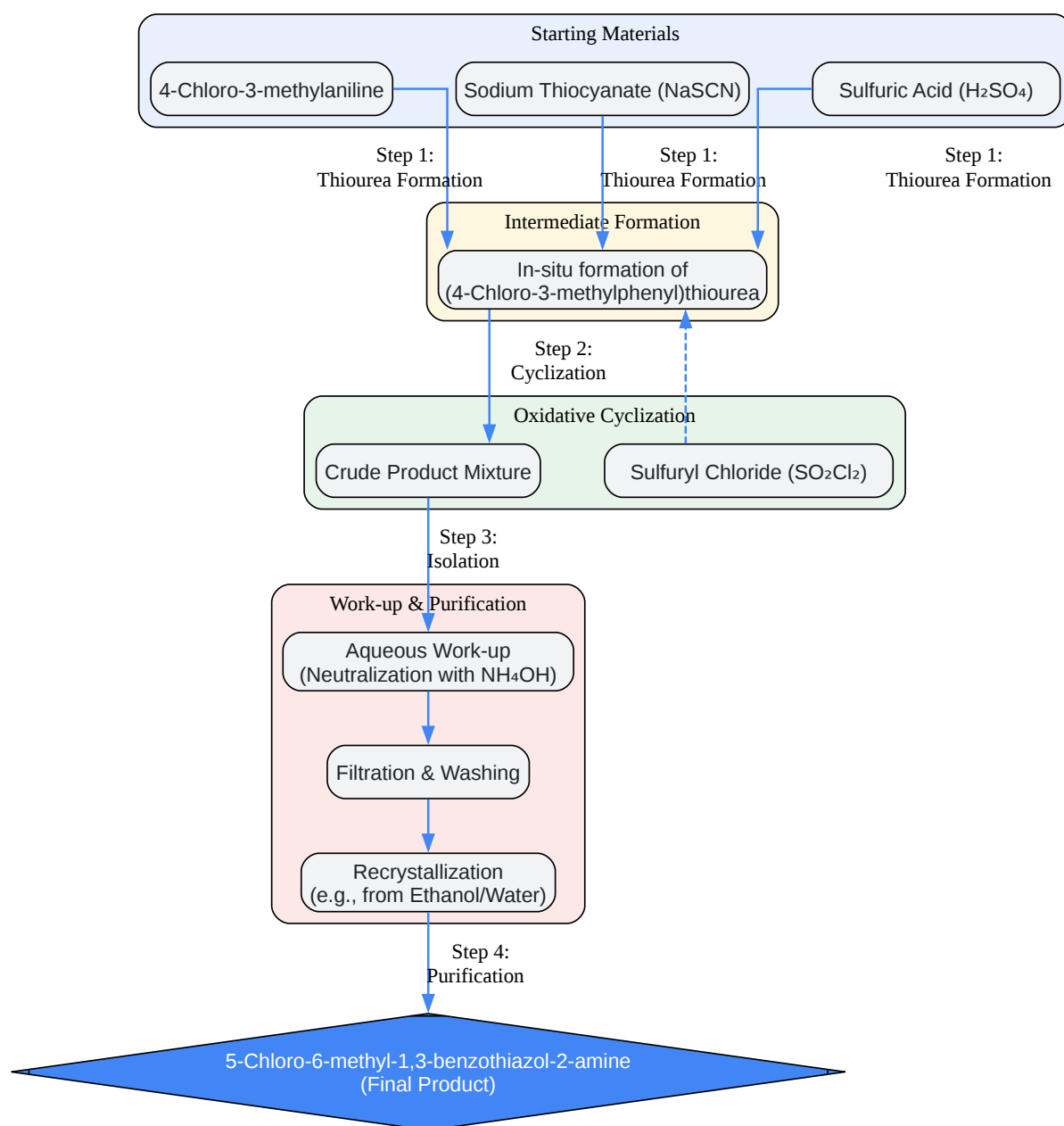
Table 1: Physicochemical Properties of **5-Chloro-6-methyl-1,3-benzothiazol-2-amine** and Parent Compound

Property	5-Chloro-6-methyl-1,3-benzothiazol-2-amine	2-Aminobenzothiazole (Parent Compound)	Source(s)
Molecular Formula	C ₈ H ₇ ClN ₂ S	C ₇ H ₆ N ₂ S	
Molecular Weight	198.67 g/mol	150.20 g/mol	[7]
Appearance	Predicted: Off-white to beige solid	White to beige or grayish powder/flakes	[5][6]
Predicted pKa	~3.0 - 4.0	4.48 (at 20°C)	[5][6]
Predicted LogP	> 3.0	1.88	[5]
Solubility	Predicted: Very slightly soluble in water; Soluble in organic solvents like ethanol, DMSO.	Very slightly soluble in water; Freely soluble in alcohol, chloroform, and diethyl ether.	

Synthesis and Purification

The most common and robust method for synthesizing 2-aminobenzothiazoles is the Hugershoff reaction, which involves the oxidative cyclization of an arylthiourea.[8] This can be achieved by reacting the corresponding substituted aniline with a thiocyanate salt in the presence of a halogen, such as bromine or sulfuryl chloride.[1][9]

Synthetic Workflow Diagram



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Caption: General workflow for the synthesis of **5-Chloro-6-methyl-1,3-benzothiazol-2-amine**.

Detailed Experimental Protocol

This protocol is adapted from established procedures for similar 2-aminobenzothiazole derivatives.^[9]

Materials:

- 4-Chloro-3-methylaniline
- Chlorobenzene (solvent)
- Concentrated Sulfuric Acid (H_2SO_4)
- Sodium Thiocyanate (NaSCN)
- Sulfuryl Chloride (SO_2Cl_2)
- Concentrated Ammonium Hydroxide (NH_4OH)
- Ethanol
- Deionized Water

Procedure:

- Thiourea Formation:
 - In a three-necked round-bottom flask equipped with a mechanical stirrer, reflux condenser, and dropping funnel, dissolve 1 equivalent of 4-chloro-3-methylaniline in chlorobenzene.
 - Causality: Chlorobenzene is used as a high-boiling, non-reactive solvent.
 - Slowly add 0.55 equivalents of concentrated sulfuric acid dropwise. A fine suspension of the aniline sulfate salt will form.
 - Add 1.1 equivalents of sodium thiocyanate to the suspension.
 - Heat the mixture to 100°C and maintain for 3-4 hours. This drives the reaction to form the (4-chloro-3-methylphenyl)thiourea intermediate in situ.

- Oxidative Cyclization:
 - Cool the reaction mixture to below 30°C in an ice bath.
 - Causality: The subsequent cyclization is exothermic, and cooling prevents uncontrolled side reactions.
 - Slowly add 1.3-1.4 equivalents of sulfonyl chloride dropwise, ensuring the internal temperature does not exceed 50°C. Evolution of HCl and SO₂ gas will be observed.
 - After the addition is complete, maintain the mixture at 50°C for 2 hours or until gas evolution ceases, indicating the completion of the cyclization.
- Product Isolation and Work-up:
 - Cool the mixture and remove the chlorobenzene solvent by filtration.
 - Transfer the solid residue to a beaker and dissolve it in hot water (approx. 1 L per mole of starting aniline). If any residual solvent remains, it can be removed with a steam current.
 - Filter the hot solution to remove any insoluble impurities.
 - Make the clear filtrate alkaline to litmus paper by the addition of concentrated ammonium hydroxide.
 - Causality: The product is formed as a salt. Neutralization with a base deprotonates the amine, causing the free base to precipitate out of the aqueous solution.
 - Cool the mixture in an ice bath to maximize precipitation.
- Purification:
 - Collect the precipitated solid by vacuum filtration and wash thoroughly with cold water.
 - The crude product can be purified by recrystallization. Dissolve the solid in a minimal amount of hot ethanol, treat with activated charcoal if necessary to remove colored impurities, and filter hot.

- Add hot water to the filtrate until turbidity persists, then allow it to cool slowly to room temperature and then in an ice bath to induce crystallization.
- Filter the purified crystals, wash with a cold ethanol/water mixture, and dry under vacuum.

Analytical Characterization

Structural confirmation of the synthesized **5-Chloro-6-methyl-1,3-benzothiazol-2-amine** is achieved using standard spectroscopic techniques.[\[10\]](#)

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals: a singlet for the methyl protons (CH₃) around 2.3-2.5 ppm, a broad singlet for the amine protons (NH₂) which may vary in chemical shift, and two singlets in the aromatic region (around 7.0-7.8 ppm) corresponding to the protons at the C4 and C7 positions of the benzothiazole ring.
- ¹³C NMR Spectroscopy: The carbon spectrum will confirm the presence of eight distinct carbon environments, including the methyl carbon, the five aromatic carbons, and the two carbons of the thiazole ring (C=N and C-S).
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak (M⁺) at m/z 198. A characteristic (M+2) peak at m/z 200 with approximately one-third the intensity of the M⁺ peak will be present, confirming the presence of a single chlorine atom.
- Infrared (IR) Spectroscopy: The IR spectrum will display characteristic absorption bands corresponding to the functional groups present. Key peaks include N-H stretching vibrations for the primary amine (typically a doublet around 3300-3500 cm⁻¹), aromatic C-H stretching (around 3000-3100 cm⁻¹), and the C=N stretching of the thiazole ring (around 1600-1650 cm⁻¹).[\[5\]](#)

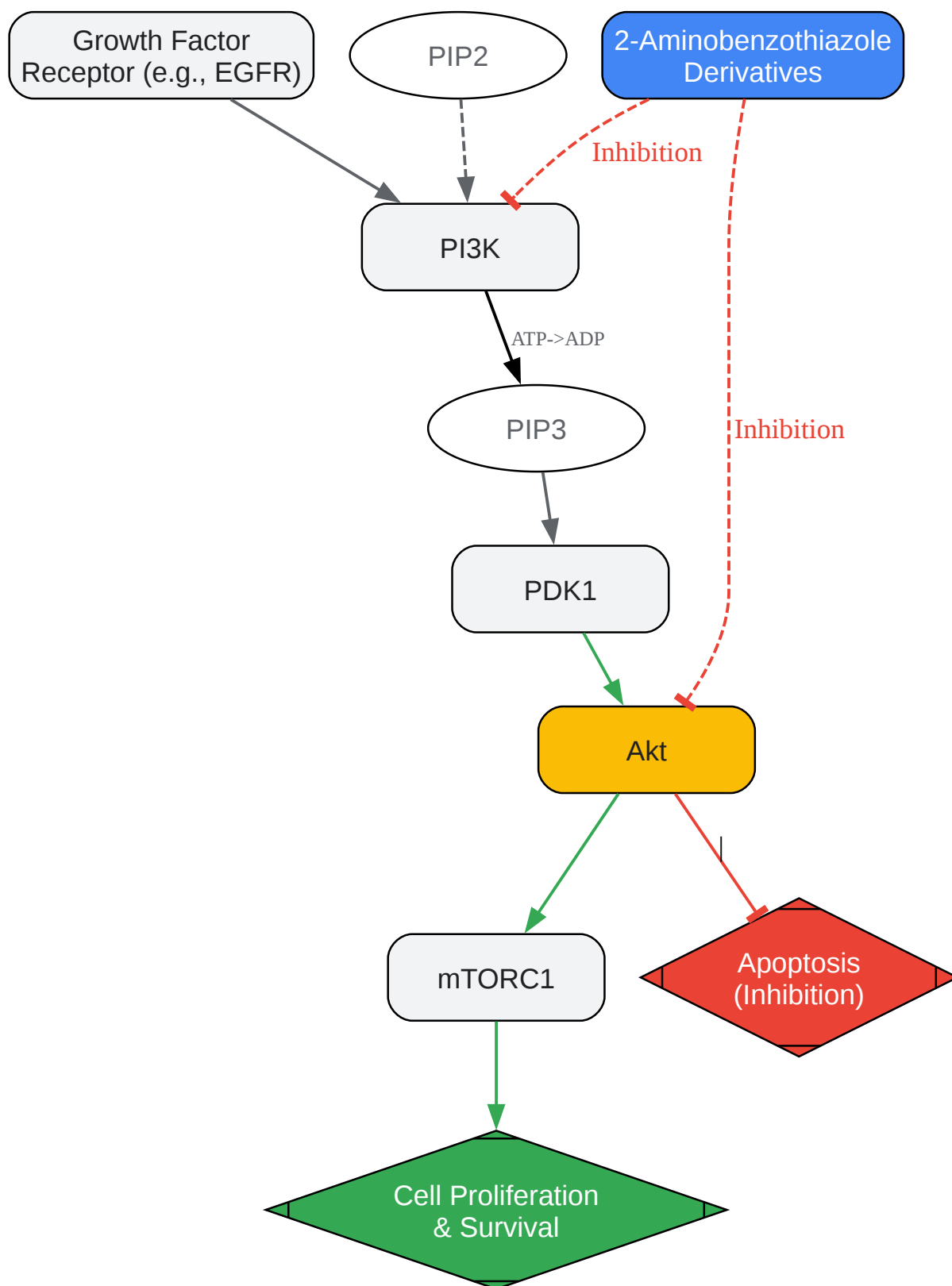
Potential Biological Activities and Applications

The 2-aminobenzothiazole scaffold is a cornerstone in medicinal chemistry, with derivatives showing a remarkable range of biological activities.[\[1\]](#)[\[3\]](#) It is highly probable that **5-Chloro-6-methyl-1,3-benzothiazol-2-amine** serves as a valuable intermediate or active compound in several therapeutic areas.

Anticancer Potential

Many 2-aminobenzothiazole derivatives exhibit potent anticancer activity by inhibiting key signaling pathways essential for tumor growth and survival.^{[3][11]} A primary mechanism involves the inhibition of protein kinases, such as Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) and Epidermal Growth Factor Receptor (EGFR).^[3] These compounds often interfere with the PI3K/Akt/mTOR pathway, a central regulator of cell proliferation, survival, and apoptosis that is frequently dysregulated in cancer.^[11]

Diagram of a Key Cancer Pathway

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Caption: Simplified PI3K/Akt/mTOR pathway and potential inhibition points for 2-aminobenzothiazoles.

Antimicrobial Activity

Derivatives of 2-aminobenzothiazole have also demonstrated potent activity against a range of microbial pathogens, including both Gram-positive and Gram-negative bacteria, as well as various fungal strains.^[1] The specific substitutions on the benzene ring are critical for modulating the spectrum and potency of this antimicrobial activity. For instance, halogen substitutions have been shown to enhance activity in many heterocyclic systems.

Protocol: In Vitro Cytotoxicity (MTT Assay)

To experimentally validate the predicted anticancer potential, a standard MTT assay can be performed. This protocol provides a self-validating system to quantify cell viability.

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **5-Chloro-6-methyl-1,3-benzothiazol-2-amine** against a selected cancer cell line (e.g., A549 lung cancer or MCF-7 breast cancer).^[10]

Procedure:

- Cell Seeding: Seed cancer cells into a 96-well microtiter plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium. Incubate the plate for 24 hours at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.
- Compound Treatment:
 - Prepare a stock solution of the test compound in DMSO.
 - Perform serial dilutions of the stock solution in culture medium to achieve a range of final concentrations (e.g., 0.1, 1, 10, 50, 100 µM).
 - Remove the old medium from the cells and add 100 µL of the medium containing the various compound concentrations.
 - Controls: Include wells with vehicle control (medium with the same percentage of DMSO) and untreated control (medium only).

- Incubation: Incubate the plate for 48 or 72 hours at 37°C in a 5% CO₂ incubator.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for an additional 4 hours.
 - Causality: Viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT tetrazolium salt to purple formazan crystals.
- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals. Gently shake the plate for 10 minutes.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the viability against the logarithm of the compound concentration and determine the IC₅₀ value using non-linear regression analysis.

Conclusion

5-Chloro-6-methyl-1,3-benzothiazol-2-amine is a strategically substituted derivative of a highly valued heterocyclic core in medicinal chemistry. Its basic properties, inferred from the extensive knowledge of the 2-aminobenzothiazole class, suggest a lipophilic, weakly basic compound with significant potential as an anticancer and antimicrobial agent. The presence of distinct chloro and methyl groups provides valuable handles for probing structure-activity relationships and optimizing lead compounds. The straightforward and scalable synthesis makes it an accessible building block for academic and industrial drug discovery programs. Further investigation into its specific biological targets and in vivo efficacy is warranted to fully realize its therapeutic potential.

References

- The 2-Aminobenzothiazole Scaffold: A Comprehensive Guide to its Medicinal Chemistry - Benchchem. (URL:)
- An In-depth Technical Guide to the Physicochemical Characteristics of 2-Aminobenzothiazole - Benchchem. (URL:)
- Applications of 2-Aminobenzothiazole in Medicinal Chemistry: Application Notes and Protocols - Benchchem. (URL:)

- 2-Aminobenzothiazoles in anticancer drug design and discovery - PMC - PubMed Central. (URL: [\[Link\]](#))
- physicochemical properties of 2-aminobenzothiazole - Benchchem. (URL:)
- Physico-chemical properties of Novel 2-Aminobenzothiazole Derivatives - ResearchGate. (URL: [\[Link\]](#))
- Novel 2-Aminobenzothiazole Derivatives: Docking, Synthesis, and Biological Evaluation as Anticancer Agents | ACS Omega - ACS Publications. (URL: [\[Link\]](#))
- 2-Aminobenzothiazole As A Privileged Scaffold in Drug Discovery: Recent Advances and Challenges - IAJESM. (URL: [\[Link\]](#))
- Benzo(d)thiazol-2-amine | C7H6N2S | CID 8706 - PubChem. (URL: [\[Link\]](#))
- Benzothiazole, 2-amino-6-methyl - Organic Syntheses Procedure. (URL: [\[Link\]](#))
- Review of the 2-Amino Substituted Benzothiazoles: Different Methods of the Synthesis - Scholars Research Library. (URL: [\[Link\]](#))
- A Review on Recent Development and biological applications of benzothiazole derivatives. (URL: [\[Link\]](#))

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Sources

- 1. benchchem.com [benchchem.com]
- 2. iajesm.in [iajesm.in]
- 3. 2-Aminobenzothiazoles in anticancer drug design and discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pcbiochemres.com [pcbiochemres.com]

- [5. benchchem.com \[benchchem.com\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. Benzo\(d\)thiazol-2-amine | C7H6N2S | CID 8706 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. scholarsresearchlibrary.com \[scholarsresearchlibrary.com\]](#)
- [9. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [10. pubs.acs.org \[pubs.acs.org\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
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